

Measuring Argon-38 in Extraterrestrial Samples: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *argon-38*
Cat. No.: *B12055567*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The analysis of noble gases, particularly argon isotopes, in extraterrestrial materials provides invaluable insights into the formation and evolution of our solar system. **Argon-38** (^{38}Ar), a stable isotope of argon, is of significant interest as it can originate from several distinct processes: primordial solar nebula composition, stellar nucleosynthesis, and cosmogenic production through cosmic-ray interactions with elements in meteorites and lunar rocks. Measuring the abundance and isotopic ratios of ^{38}Ar , alongside ^{36}Ar and ^{40}Ar , allows scientists to determine the cosmic-ray exposure ages of meteorites, trace the atmospheric loss on planets like Mars, and understand the origin of extraterrestrial materials.^{[1][2]} This document provides detailed application notes and protocols for the measurement of **argon-38** in extraterrestrial samples.

Key Applications of Argon-38 Measurement

- **Cosmic-Ray Exposure (CRE) Age Dating:** The concentration of cosmogenic ^{38}Ar , produced through spallation reactions of target elements like calcium, titanium, and iron with cosmic rays, is a direct measure of the time a meteorite has been exposed to cosmic radiation in space. This "exposure age" provides crucial information about the orbital history and collisional lifetime of meteoroids.[3][4]
- **Martian Meteorite Identification and Atmospheric Studies:** The isotopic ratio of argon, specifically $^{36}\text{Ar}/^{38}\text{Ar}$, in the Martian atmosphere is significantly different from that of other solar system reservoirs due to atmospheric loss processes.[5] The measurement of this ratio in gases trapped within meteorites serves as a definitive fingerprint to confirm their Martian origin.[6] The Sample Analysis at Mars (SAM) instrument on the Curiosity rover has provided high-precision in-situ measurements of these ratios in the Martian atmosphere.[7][8]
- **Lunar Regolith and Rock Analysis:** The lunar surface is continuously bombarded by solar wind and cosmic rays. Analysis of argon isotopes in lunar samples, including soils (regolith) and rocks, helps to understand the composition of the solar wind over time and the exposure history of the lunar surface.[9]

Methodologies for Argon-38 Measurement

The primary techniques for the precise measurement of **argon-38** in the typically small and precious extraterrestrial samples are noble gas mass spectrometry and, to a lesser extent, neutron activation analysis.

Noble Gas Mass Spectrometry (NGMS)

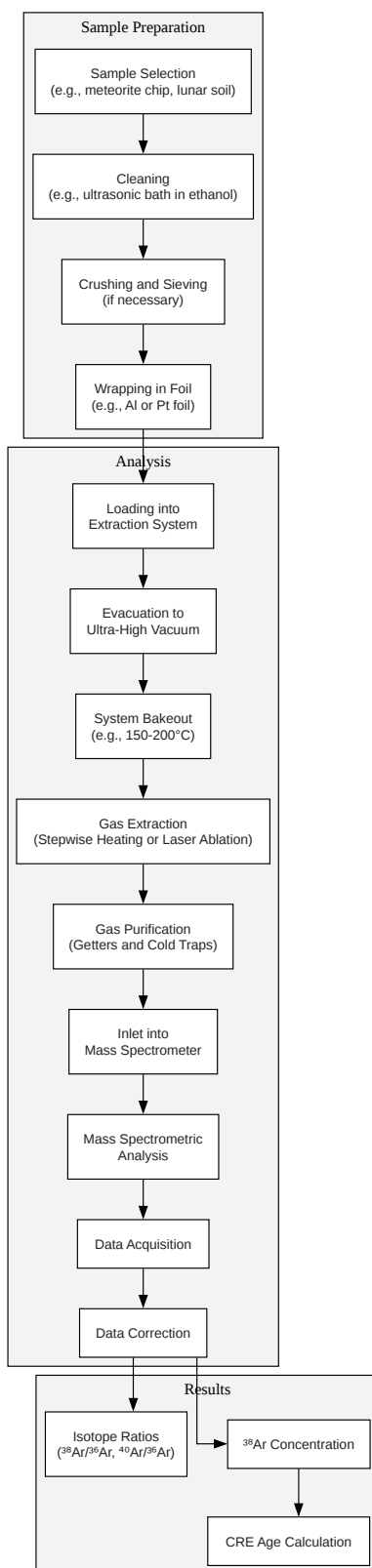
This is the most sensitive and widely used method for analyzing noble gas isotopes.[1][10] The technique involves extracting the noble gases from the sample, purifying them, and then measuring their isotopic abundances in a static vacuum mass spectrometer.[11]

Instrumentation:

- **Static Vacuum Mass Spectrometer (SVMS):** Instruments like the Thermo Scientific ARGUS VI are designed for high-precision isotopic analysis of small noble gas samples.[12] These mass spectrometers have a low internal volume to maximize sensitivity and are equipped with multiple collectors to simultaneously measure different isotopes.[11]

- Gas Extraction System:
 - Resistance Furnace: Allows for stepwise heating of the sample in a crucible to progressively release gases from different mineral phases or trapping sites.[13]
 - Laser Extraction System: A focused laser (e.g., CO₂ or Nd:YAG) can be used to heat specific parts of a sample or individual mineral grains, offering high spatial resolution.[5]
[14]
- Gas Purification Line: A series of getters (e.g., SAES GP50) and cold traps are used to remove active gases (e.g., H₂O, CO₂, N₂, hydrocarbons) that would interfere with the noble gas measurements.[15]

Experimental Workflow for Noble Gas Mass Spectrometry:



[Click to download full resolution via product page](#)

Figure 1: Experimental workflow for noble gas mass spectrometry of extraterrestrial samples.

Protocol for Noble Gas Mass Spectrometry:

1. Sample Preparation: 1.1. Select a representative sample of the extraterrestrial material (typically a few milligrams). 1.2. Clean the sample to remove terrestrial contamination. This is often done by ultrasonication in high-purity ethanol. 1.3. For whole-rock analysis, the sample may be crushed to a fine powder. For analysis of specific mineral phases, the sample may be crushed and minerals separated based on their physical properties. 1.4. Wrap the sample in high-purity aluminum or platinum foil. 1.5. Load the wrapped sample into the sample holder of the gas extraction system.
2. Gas Extraction and Purification: 2.1. Evacuate the extraction line and mass spectrometer to ultra-high vacuum (UHV) conditions (typically $< 10^{-9}$ mbar). 2.2. Bake out the extraction line at ~ 150 - 200°C for several hours to remove adsorbed atmospheric gases. 2.3. Stepwise Heating Extraction: 2.3.1. Heat the sample in a series of temperature steps. A typical sequence for meteorites might be: 400°C , 600°C , 800°C , 1000°C , 1200°C , 1400°C , and 1800°C .[\[14\]](#) 2.3.2. Hold the sample at each temperature for a set duration (e.g., 15-30 minutes) to release the trapped gases. 2.4. Laser Ablation Extraction: 2.4.1. Use a focused laser beam to heat a specific area of the sample or a single mineral grain to the desired temperature for gas release. 2.5. Purify the extracted gas by exposing it to a series of getters (e.g., Zr-Al or Ti-Zr getters) and cold traps (held at liquid nitrogen temperature) to remove active gases.
3. Mass Spectrometric Analysis: 3.1. Introduce the purified noble gas sample into the mass spectrometer. 3.2. Ionize the argon atoms using an electron impact ion source. 3.3. Accelerate the ions and separate them based on their mass-to-charge ratio in a magnetic field. 3.4. Detect the ion beams for ^{36}Ar , ^{38}Ar , and ^{40}Ar simultaneously using a multi-collector system. 3.5. Measure the ion currents for each isotope. The measurement is typically performed in static mode, where the mass spectrometer is isolated from the vacuum pumps to maximize sensitivity.
4. Data Correction: 4.1. Blank Correction: Measure the background levels of argon isotopes in the system before and after the sample analysis and subtract these from the sample measurements. 4.2. Mass Discrimination Correction: Analyze a standard gas with a known argon isotopic composition (e.g., purified air) to determine and correct for any mass-dependent fractionation in the mass spectrometer. 4.3. Isobaric Interference Correction: Correct for any interferences from other ions with the same mass-to-charge ratio as the argon isotopes (e.g., HCl^+ on $^{36}\text{Ar}^+$ and $^{38}\text{Ar}^+$).[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Neutron Activation Analysis (NAA)

NAA is a highly sensitive nuclear analytical technique that can be used to determine the elemental composition of a sample.[20][21][22] While less common than NGMS for argon isotope studies, it can be used to determine the potassium concentration (for $^{40}\text{Ar}/^{39}\text{Ar}$ dating) and potentially other elements that can produce argon isotopes through neutron capture reactions.

Principle:

The sample is irradiated with neutrons, which converts stable isotopes into radioactive isotopes. As these radioactive isotopes decay, they emit characteristic gamma rays. By measuring the energy and intensity of these gamma rays, the elemental composition of the sample can be determined. For argon analysis, the reaction $^{40}\text{Ar}(n,\gamma)^{41}\text{Ar}$ can be used.

General Protocol for NAA:

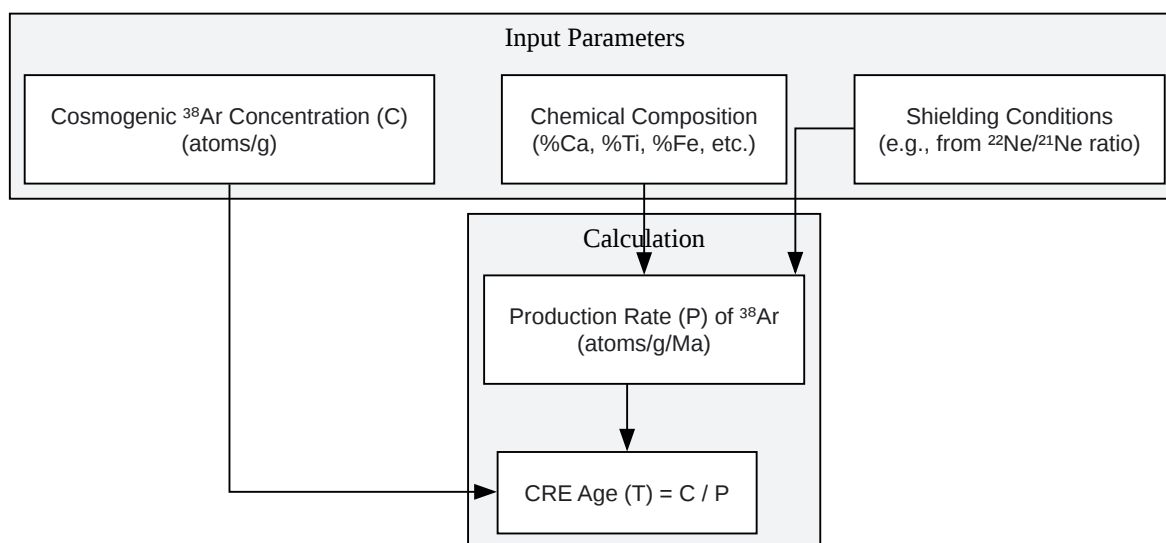
- **Sample Preparation:** A small, weighed amount of the sample is encapsulated in a high-purity container (e.g., quartz or aluminum).
- **Irradiation:** The sample, along with standards of known elemental composition, is irradiated in a nuclear reactor for a predetermined time.
- **Cooling:** The sample is allowed to "cool" for a period to allow short-lived interfering radioisotopes to decay.
- **Gamma-Ray Spectrometry:** The gamma-ray spectrum of the activated sample is measured using a high-purity germanium (HPGe) detector.
- **Data Analysis:** The concentrations of the elements are calculated by comparing the gamma-ray peak intensities of the sample to those of the standards.

Note: The application of NAA for direct measurement of **argon-38** in extraterrestrial samples is not well-documented in the provided search results. Its primary role in argon geochronology is in the $^{40}\text{Ar}/^{39}\text{Ar}$ dating method, where neutron irradiation is used to convert ^{39}K to ^{39}Ar . [23][24]

Cosmic-Ray Exposure (CRE) Age Calculation

The CRE age of a meteorite is calculated from the concentration of a cosmogenic nuclide, such as ^{38}Ar , and its production rate.

Logical Relationship for CRE Age Calculation:



[Click to download full resolution via product page](#)

Figure 2: Logical diagram for the calculation of Cosmic-Ray Exposure (CRE) age.

Protocol for CRE Age Calculation:

- Determine the Cosmogenic ^{38}Ar Concentration (C):
 - Measure the total ^{38}Ar concentration in the sample using noble gas mass spectrometry as described above.
 - Correct for trapped (non-cosmogenic) ^{38}Ar . This is typically done by assuming a trapped $^{38}\text{Ar}/^{36}\text{Ar}$ ratio (e.g., solar or atmospheric) and subtracting the trapped component based on the measured ^{36}Ar concentration.

- Determine the Production Rate (P) of ^{38}Ar :
 - The production rate is a function of the chemical composition of the meteorite and the shielding depth (the position of the sample within the meteoroid).[2]
 - Measure the concentrations of the main target elements for ^{38}Ar production (e.g., Ca, Fe, Ti, K) in the sample.
 - Estimate the shielding depth using the ratio of other cosmogenic nuclides, such as the $^{22}\text{Ne}/^{21}\text{Ne}$ ratio.
 - Use established models and equations to calculate the production rate of ^{38}Ar from the target element concentrations and shielding conditions.[3][4]
- Calculate the CRE Age (T):
 - Apply the formula: $T = C / P$
 - The resulting age is typically expressed in millions of years (Ma).

Data Presentation

Table 1: Argon Isotope Ratios in Martian Meteorites and Atmosphere

Sample/Reservoir	$^{36}\text{Ar}/^{38}\text{Ar}$ Ratio	Reference
Martian Atmosphere (SAM, Curiosity Rover)	4.2 ± 0.1	[5][6][8]
Martian Meteorites (range)	3.5 - 4.6	[6]
Earth's Atmosphere	~5.3	[6]
Solar Wind	~5.5	[6]

Table 2: Argon Isotope Concentrations in Lunar Regolith Samples

Sample	Age (Ga)	K (ppm)	³⁶ Ar (10 ⁻⁸ cm ³ STP/g)	³⁸ Ar (10 ⁻⁸ cm ³ STP/g)	⁴⁰ Ar (10 ⁻⁸ cm ³ STP/g)	Reference
Apollo 11	3.6	1070 ± 50	2.13	0.40	18.75	[9]
Apollo 12	3.15	1980 ± 40	2.93	0.55	3.69	[9]
Apollo 16	3.9	1160 ± 50	2.78	0.52	20.43	[9]

Note: STP = Standard Temperature and Pressure.

Summary and Conclusion

The measurement of **argon-38** in extraterrestrial samples is a powerful tool for addressing fundamental questions in planetary science and cosmochemistry. Noble gas mass spectrometry is the primary analytical technique employed for this purpose, offering the high sensitivity and precision required for analyzing the small amounts of gas present in these valuable samples. By following detailed protocols for sample preparation, gas extraction, and mass spectrometric analysis, and by applying appropriate data corrections, researchers can obtain high-quality data on argon isotopes. This data, in turn, enables the determination of cosmic-ray exposure ages, the identification of the origin of meteorites, and a deeper understanding of the evolution of planetary atmospheres.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. catalog.lib.kyushu-u.ac.jp [catalog.lib.kyushu-u.ac.jp]
- 2. antarcticglaciers.org [antarcticglaciers.org]
- 3. researchgate.net [researchgate.net]
- 4. scispace.com [scispace.com]

- [5. Argon Isotopes Provide Robust Signature of Atmospheric Loss | NASA Jet Propulsion Laboratory \(JPL\) \[jpl.nasa.gov\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. public.websites.umich.edu \[public.websites.umich.edu\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Noble gas mass-spectrometry for extraterrestrial micro-samples: analyses of asteroid matter returned by Hayabusa2 JAXA mission - Journal of Analytical Atomic Spectrometry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [11. Argon isotope analysis by a newly developed mass spectrometric system for K–Ar dating \[jstage.jst.go.jp\]](#)
- [12. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [13. lyellcollection.org \[lyellcollection.org\]](#)
- [14. hou.usra.edu \[hou.usra.edu\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. Isobaric Interferences, Ways to Compensate for Spectral Interferences \[ebrary.net\]](#)
- [17. Managing argon interference during measurements of \$^{18}\text{O}/^{16}\text{O}\$ ratios in \$\text{O}_2\$ by continuous-flow isotope ratio mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [20. radwatch.berkeley.edu \[radwatch.berkeley.edu\]](#)
- [21. Neutron Activation Analysis | Radiation Center | Oregon State University \[radiationcenter.oregonstate.edu\]](#)
- [22. Neutron Activation Analysis - Chemical analysis - Techniques for ... - Neutron research - The NMI3 information portal \[nmi3.eu\]](#)
- [23. 8 Cosmogenic nuclide geochronology \[ucl.ac.uk\]](#)
- [24. \$^{40}\text{Ar}/^{39}\text{Ar}\$ step-heating \[cires1.colorado.edu\]](#)
- [To cite this document: BenchChem. \[Measuring Argon-38 in Extraterrestrial Samples: Application Notes and Protocols\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b12055567/docs#measuring-argon-38-in-extraterrestrial-samples-application-notes-and-protocols\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)